

Safe Disposal and Handling of IACS-8803

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Compound of Interest

Compound Name: IACS-8803

Cat. No.: B12429112

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This document provides essential safety and logistical information for the proper disposal and handling of **IACS-8803**, a potent stimulator of interferon genes (STING) agonist. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard regulations for research chemicals.

Chemical and Physical Properties

IACS-8803 is available in different forms, including the disodium and diammonium salt, which are more stable than the free form.^[1] The properties of the disodium salt are summarized below.

Property	Value	Source
Chemical Name	IACS-8803 (disodium)	[2]
CAS Number	2243079-36-7	[3]
Molecular Formula	C ₂₀ H ₂₁ FN ₁₀ Na ₂ O ₉ P ₂ S ₂	[2][3]
Molecular Weight	738.51 g/mol	[3]
Appearance	White to off-white solid	[4]
Storage (Solid)	-20°C for long term (months to years)	[4][5]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (under nitrogen)	[1][3]

Disposal Procedures

According to the Safety Data Sheet (SDS), **IACS-8803** (disodium) is not classified as a hazardous substance or mixture.[3] However, standard laboratory chemical handling and disposal procedures should be followed.

Step-by-Step Disposal Guidance:

- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.[3]
- Waste Collection:
 - Solid Waste: Collect unused or waste **IACS-8803** powder in a clearly labeled, sealed container designated for chemical waste.
 - Liquid Waste: Collect solutions containing **IACS-8803** in a labeled, sealed container for non-hazardous chemical waste. Do not pour down the drain or into water courses.[3]
- Decontamination:

- Wipe down any surfaces that may have come into contact with **IACS-8803** using a suitable laboratory disinfectant or cleaning agent.
- Dispose of contaminated materials, such as pipette tips and wipes, in the designated chemical waste container.
- Final Disposal: Dispose of the chemical waste through your institution's hazardous waste management program, following all local, state, and federal regulations for non-hazardous chemical waste.

Experimental Protocol Example: In Vivo Antitumor Activity

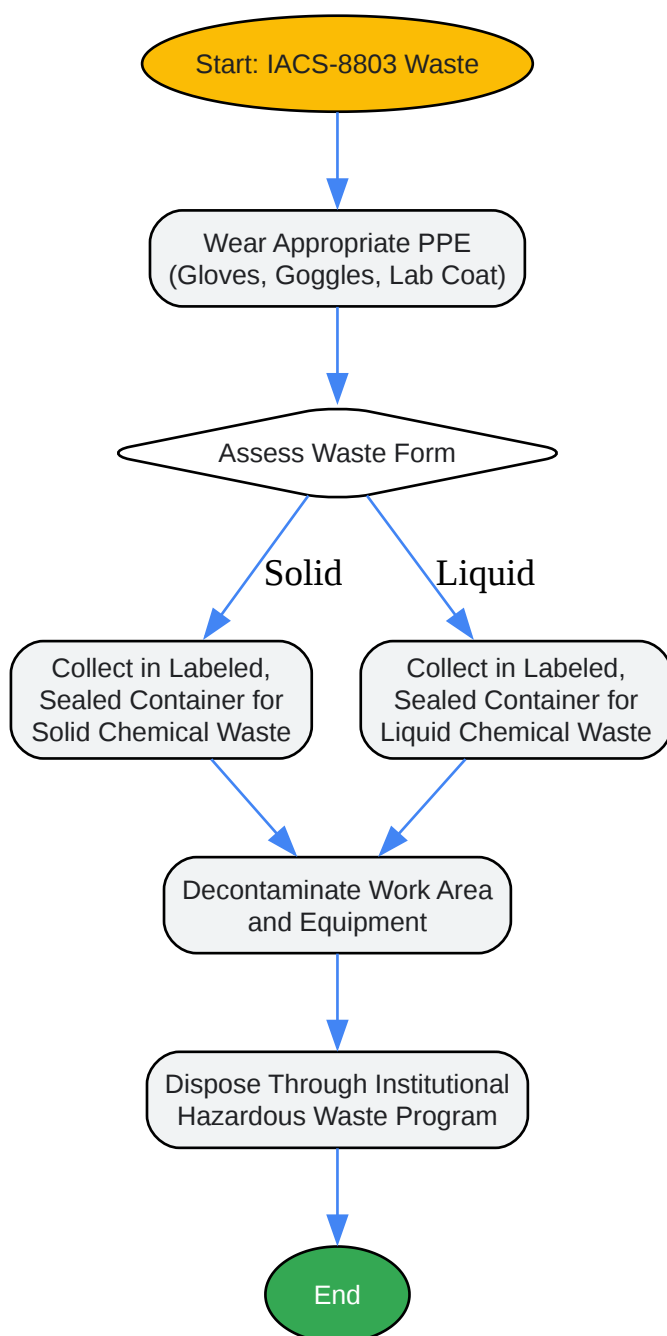
The following is a summarized protocol for assessing the in vivo antitumor efficacy of **IACS-8803** in a murine model, based on published research.^[6]

- Animal Model: Mice are implanted bilaterally with B16-Ova melanoma cells (1×10^5 cells).^[6]
- Compound Preparation: Prepare a working solution of **IACS-8803** for injection. For example, a 25.0 mg/mL stock solution in DMSO can be diluted in corn oil.^[7]
- Administration: Administer **IACS-8803** (e.g., 10 μ g) via intra-tumoral injection into one of the tumors on days 6, 9, and 12 post-implantation.^[6]
- Monitoring: Monitor tumor growth on both the injected and contralateral flanks to assess local and systemic antitumor immune responses.^[6]

Signaling Pathway and Experimental Workflow

IACS-8803 is a cyclic dinucleotide (CDN) that acts as a STING agonist.^[8] It activates the STING pathway, leading to the production of interferon-beta (IFN- β) and other pro-inflammatory cytokines, which in turn stimulates an antitumor immune response.^[8]

Caption: STING signaling pathway activation by **IACS-8803**.



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Caption: **IACS-8803** Disposal Workflow.

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